

ecotoxicological profile of C.I. Disperse Blue 35

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Compound of Interest

Compound Name: C.I. Disperse Blue 35

Cat. No.: B083241

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An In-depth Technical Guide on the Ecotoxicological Profile of **C.I. Disperse Blue 35**

Introduction

C.I. Disperse Blue 35 (CAS No. 12222-75-2) is an anthraquinone-based dye primarily utilized in the textile industry for coloring synthetic fibers, particularly polyester.[1] Like many disperse dyes, its chemical structure provides high stability and colorfastness. However, these same properties contribute to its environmental persistence.[2] The molecule's low water solubility and hydrophobic nature are central to its ecotoxicological profile, raising concerns about its fate, persistence, and potential for bioaccumulation in aquatic ecosystems.[1][2] This document provides a comprehensive technical overview of the ecotoxicological data available for **C.I. Disperse Blue 35**, intended for researchers, environmental scientists, and regulatory professionals. Due to limited specific ecotoxicity data for this compound, information from structurally related anthraquinone dyes is included to provide a broader context for risk assessment.

Physicochemical Properties

The environmental behavior of a chemical is largely dictated by its physicochemical properties. The properties of **C.I. Disperse Blue 35**, particularly its low water solubility and high octanol-water partition coefficient, suggest a tendency to partition from the water column into sediment and biota.[1][3]

Property	Value	Reference
CAS Number	12222-75-2	[2]
Chemical Class	Anthraquinone Dye	[2]
Molecular Formula	C ₂₀ H ₁₄ N ₂ O ₅	[1]
Molecular Weight	362.34 g/mol	[1][4]
Appearance	Dark blue granular solid	[4]
Water Solubility	Extremely low / Miscible (as formulation)	[1][4]
Log Kow (Octanol-Water Partition Coefficient)	4.49	[1][3]

Environmental Fate and Behavior

Persistence and Biodegradation

C.I. Disperse Blue 35 is characterized by a stable molecular structure inherent to anthraquinone dyes, making it highly resistant to natural microbial degradation.[2] It is not considered readily biodegradable, which leads to its persistence in the environment.[2] This stability means that conventional wastewater treatment systems are often ineffective at completely removing the dye, allowing it to enter aquatic systems.[2]

Bioaccumulation Potential

The high logarithmic octanol-water partition coefficient (log Kow) of 4.49 indicates that **C.I. Disperse Blue 35** is lipophilic and has a strong tendency to accumulate in the fatty tissues of organisms.[1][3] This high bioaccumulation potential is a significant ecotoxicological concern, as it can lead to the magnification of the substance in organisms higher up the food chain.

Environmental Partitioning and Adsorption

Due to its hydrophobic nature and low water solubility, **C.I. Disperse Blue 35** strongly adsorbs to solid matrices.[2] In aquatic environments, it has a high affinity for suspended solids,

sediments, and microplastics.[2] This partitioning behavior means that sediments often become a long-term sink for the dye, creating a potential risk for benthic (sediment-dwelling) organisms.

Photodegradation

Under exposure to light, **C.I. Disperse Blue 35** has been shown to generate reactive oxygen species (ROS).[1] This photochemical behavior contributes to a phototoxicity profile and suggests that photodegradation may be a relevant, albeit complex, degradation pathway in the environment.[1]

Environmental fate pathway of C.I. Disperse Blue 35.

Ecotoxicological Data

Specific quantitative aquatic toxicity data (e.g., LC50, EC50) for **C.I. Disperse Blue 35** is limited in publicly available literature. Therefore, its potential for ecotoxicity is largely inferred from its physicochemical properties and data on related compounds.

Aquatic Toxicity

While direct data is scarce, the high log Kow and persistence suggest a potential for chronic toxicity to aquatic life. Disperse dyes as a class are known to be pollutants in textile effluents that can harm aquatic ecosystems.[5][6] The release of colored effluents can reduce light penetration in water, affecting photosynthesis in aquatic plants, while the chemical nature of the dyes can be directly toxic to organisms.[5]

Mammalian and Other Toxicity

Data from mammalian studies can provide insight into the potential hazards of a substance.

Endpoint	Species	Value	Classification	Reference
Acute Oral Toxicity (LD50)	Rat	>2000 mg/kg	Not classified as harmful by ingestion	[4]
Skin Sensitization	Human/Animal	-	Mild Sensitizer / Causes Allergic Contact Dermatitis	[4][7]
Eye Irritation	-	-	Mild Irritant	[4]

Genotoxicity and Mutagenicity

Comprehensive genotoxicity data for **C.I. Disperse Blue 35** is limited.[2] However, studies on other anthraquinone and disperse dyes provide cause for concern. For instance, C.I. Disperse Blue 7 showed positive results for inducing point mutations in bacterial assays with metabolic activation.[2] Furthermore, some azo disperse dyes have demonstrated genotoxic and mutagenic properties.[8] Given the structural class, the potential for genotoxicity cannot be dismissed without further specific testing.

Key Experimental Protocols

Detailed experimental protocols for studies conducted specifically on **C.I. Disperse Blue 35** are not readily available. The following sections describe standardized methodologies (based on OECD guidelines) for key ecotoxicological endpoints relevant to this substance.

Protocol: Acute Toxicity Test for Fish (OECD 203)

This protocol is designed to determine the median lethal concentration (LC50) of a substance to fish over a 96-hour exposure period.

- **Test Substance Preparation:** Due to the low water solubility of Disperse Blue 35, a stock solution is prepared using a suitable solvent or a dispersion method to ensure a homogenous exposure concentration. A control group (water only) and a solvent control (if applicable) are included.

- **Test Organisms:** A recommended species like Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*) is used. Fish are acclimated to laboratory conditions for at least 12 days.
- **Test Conditions:** The test is conducted in a semi-static or flow-through system to maintain test concentrations. Key parameters like temperature, pH, and dissolved oxygen are monitored and maintained within narrow limits.
- **Exposure:** Fish are exposed to a range of at least five concentrations of the test substance for 96 hours.
- **Observations:** Mortality and any sublethal effects (e.g., loss of equilibrium, abnormal swimming) are recorded at 24, 48, 72, and 96 hours.
- **Data Analysis:** The 96-hour LC50, with its 95% confidence limits, is calculated using appropriate statistical methods like probit analysis.

Protocol: Bacterial Reverse Mutation Test (Ames Test) (OECD 471)

This in vitro assay is used to detect gene mutations induced by a chemical.

- **Test Strains:** Strains of *Salmonella typhimurium* and *Escherichia coli* with specific mutations in the histidine and tryptophan operons, respectively, are used. These strains cannot grow in a medium lacking the specific amino acid unless a reverse mutation occurs.
- **Metabolic Activation:** The test is performed both with and without an exogenous metabolic activation system (e.g., S9 mix from rat liver) to simulate mammalian metabolism, as some substances only become mutagenic after metabolic conversion.
- **Exposure:** The test substance is mixed with the bacterial culture and plated on a minimal agar medium.
- **Incubation:** Plates are incubated at 37°C for 48-72 hours.
- **Data Analysis:** The number of revertant colonies (colonies that have undergone reverse mutation and can now grow) is counted for each concentration. A substance is considered

mutagenic if it produces a dose-related increase in revertant colonies compared to the negative control.

General workflow for aquatic ecotoxicity testing.

Hazard Assessment and Conclusion

The ecotoxicological profile of **C.I. Disperse Blue 35** is characterized by significant environmental concerns primarily driven by its physicochemical properties.

- **High Persistence:** Its resistance to biodegradation implies it will remain in the environment for long periods.[2]
- **High Bioaccumulation Potential:** The high log Kow value suggests a strong likelihood of accumulation in aquatic organisms, posing a risk to the food web.[1][3]
- **Sediment Contamination:** The dye is expected to partition heavily into sediments, creating a reservoir of contamination and posing a direct threat to benthic ecosystems.[2]
- **Data Gaps:** There is a critical lack of empirical aquatic toxicity data for **C.I. Disperse Blue 35**. While its properties are indicative of hazard, definitive LC50 and EC50 values from standardized tests are needed for a quantitative risk assessment.

In conclusion, **C.I. Disperse Blue 35** should be considered a persistent, bioaccumulative, and potentially toxic (PBT) substance. Its use and discharge should be carefully managed to minimize environmental release. Further research is imperative to fill the existing data gaps regarding its specific toxicity to a range of aquatic organisms.

Logic diagram of the ecotoxicological hazard assessment.

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